

# Coumatetralyl Solubility in Organic Solvents: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Coumatetralyl

Cat. No.: B606773

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This technical guide provides a comprehensive overview of the solubility of **coumatetralyl** in various organic solvents. The information is compiled from publicly available scientific literature and databases, offering both quantitative and qualitative data to support research and development activities. This document also outlines standardized experimental protocols for determining solubility, ensuring adherence to international guidelines.

## Core Data Presentation: Coumatetralyl Solubility

The following table summarizes the known solubility of **coumatetralyl** in a range of organic solvents. The data is presented to facilitate easy comparison for solvent selection in analytical methods, formulation development, and toxicological studies.

Organic Solvent	Temperature (°C)	Solubility	Data Type	Source
Dichloromethane	20	75,000 mg/L	Quantitative	AERU, University of Hertfordshire
Isopropanol	20	35,000 mg/L	Quantitative	AERU, University of Hertfordshire
Ethanol	Not Specified	≥ 2,000 mg/L	Semi-Quantitative	ACS Omega
Acetone	Not Specified	Readily Soluble	Qualitative	PubChem, ChemBK
Dioxane	Not Specified	Readily Soluble	Qualitative	PubChem
Alcohols	Not Specified	Moderately Soluble	Qualitative	PubChem
Benzene	Not Specified	Slightly Soluble / Practically Insoluble	Qualitative	PubChem, ChemBK
Toluene	Not Specified	Slightly Soluble	Qualitative	PubChem
Diethyl Ether	Not Specified	Slightly Soluble	Qualitative	PubChem, ChemBK
Ethyl Acetate	Not Specified	Good Solubility	Qualitative	ACS Omega

## Experimental Protocols for Solubility Determination

The determination of a compound's solubility is a critical step in its physicochemical characterization. The following protocols are based on internationally recognized guidelines from the Organisation for Economic Co-operation and Development (OECD) and the Collaborative International Pesticides Analytical Council (CIPAC). These methods are applicable for determining the solubility of **coumatetralyl** in various organic solvents.

### Flask Method (for solubilities > 10 mg/L)

This method, based on the OECD Guideline 105, is suitable for determining the solubility of substances that are not volatile.

Principle: A supersaturated solution of the solute is prepared at a temperature above the test temperature and then allowed to equilibrate at the test temperature. The concentration of the solute in the resulting saturated solution is then determined by a suitable analytical method.

Apparatus:

- Glass flasks with stoppers
- Constant temperature bath or shaker incubator
- Centrifuge (optional)
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Analytical instrument for quantification (e.g., HPLC-UV, GC-MS)

Procedure:

- Preparation of a Saturated Solution: Add an excess amount of **coumatetralyl** to a flask containing the organic solvent of choice. The amount of excess solid should be sufficient to ensure that a saturated solution is formed and that undissolved solid remains at equilibrium.
- Equilibration: Agitate the flask in a constant temperature bath set at the desired test temperature (e.g., 20 °C or 37 °C). The agitation should be vigorous enough to ensure good mixing but not so vigorous as to cause foaming. The equilibration time will depend on the substance and the solvent and should be determined experimentally (a minimum of 24 hours is recommended, with periodic sampling to confirm that equilibrium has been reached).
- Phase Separation: After equilibration, allow the undissolved solid to settle. If necessary, centrifuge the sample at the test temperature to facilitate separation.
- Sample Collection: Carefully withdraw an aliquot of the clear supernatant for analysis. Filtration using a membrane filter compatible with the organic solvent may be necessary to

remove any remaining solid particles. It is crucial to avoid any temperature change during this step that could cause precipitation.

- Quantification: Analyze the concentration of **coumatetralyl** in the collected sample using a validated analytical method. High-Performance Liquid Chromatography (HPLC) with UV detection is a common and suitable method.
- Replicates: Perform at least three replicate determinations for each solvent.

## CIPAC Method MT 181 - Solubility in Organic Solvents

This method is specifically designed for determining the solubility of pesticides in organic solvents within predefined ranges.

Principle: Measured volumes of a solvent are added to a known mass of the test substance until complete dissolution is observed.

Apparatus:

- Test tubes with stoppers
- Burette or graduated pipettes
- Vortex mixer or shaker
- Analytical balance

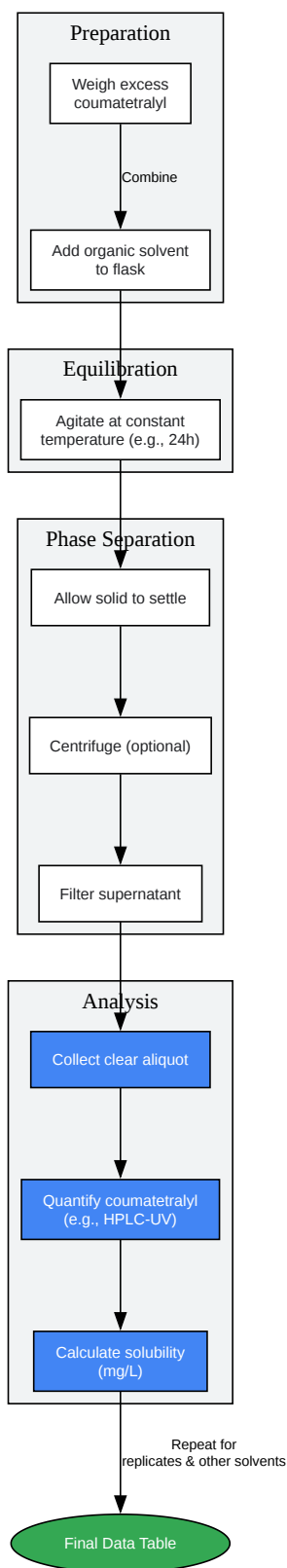
Procedure:

- Preliminary Test:
  - Weigh approximately 0.1 g of **coumatetralyl** into a test tube.
  - Add the organic solvent in small, measured increments (e.g., 0.5 mL).
  - After each addition, vigorously shake the tube for a set period (e.g., 1-2 minutes).
  - Observe for complete dissolution.

- Continue adding solvent until the substance is fully dissolved.
- This preliminary test provides an approximate solubility range and helps in selecting the appropriate mass of the test substance for the main test.
- Main Test:
  - Based on the preliminary test, weigh an appropriate amount of **coumatetralyl** into a test tube. The method provides a table to guide the selection of the sample mass based on the expected solubility.
  - Titrate the sample with the organic solvent, adding small, precise volumes.
  - After each addition, stopper the tube and shake until dissolution is complete or for a defined period.
  - The total volume of solvent required to completely dissolve the substance is recorded.
  - The solubility is then calculated and reported within the predefined ranges specified in the CIPAC method.
  - The test should be performed in duplicate for each solvent.

## Mandatory Visualization

The following diagram illustrates a generalized workflow for determining the solubility of **coumatetralyl** in an organic solvent using the Flask Method.



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Caption: Workflow for determining **coumatetralyl** solubility via the Flask Method.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)